

An In-depth Technical Guide to the Physical Characteristics of Octanedioic Acid

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Compound of Interest

Compound Name: Suberic acid

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Octanedioic acid, more commonly known as **suberic acid**, is an alpha,omega-dicarboxylic acid with the chemical formula $C_8H_{14}O_4$.^[1] It presents as a colorless crystalline solid and serves as a valuable building block in the synthesis of pharmaceuticals and plastics.^[1] Its name originates from the Latin word *suber*, meaning cork, from which it was first isolated. This technical guide provides a comprehensive overview of the core physical characteristics of octanedioic acid, complete with quantitative data, detailed experimental protocols, and a relevant metabolic pathway visualization to support researchers and professionals in drug development and related scientific fields.

Core Physical Characteristics

The physical properties of octanedioic acid are crucial for its application in various scientific and industrial processes. These characteristics determine its behavior in different solvents and temperature ranges, which is vital information for synthesis, formulation, and biological studies.

Data Presentation: Quantitative Physical Properties

The following table summarizes the key quantitative physical characteristics of octanedioic acid, compiled from various reputable sources.

Physical Property	Value	Units	Notes	Citations
Molecular Formula	C ₈ H ₁₄ O ₄	-	-	[1]
Molar Mass	174.19	g/mol	-	[2]
Melting Point	141 - 144	°C	-	[1]
Boiling Point	230	°C	at 15 mmHg	[1][3]
	345.5	°C	at 760 mmHg	[4]
Water Solubility	2.46	g/L	at 25 °C	[2]
pKa ₁	4.526	-	at 25 °C	[1]
pKa ₂	5.498	-	at 25 °C	[1]
Density	1.272	g/cm ³	-	[1][2]
Appearance	Colorless crystalline solid	-	-	[1]

Experimental Protocols

Accurate determination of physical characteristics is fundamental in chemical research. The following sections detail generalized experimental methodologies for measuring the key physical properties of dicarboxylic acids like octanedioic acid.

Determination of Melting Point

The melting point of a crystalline solid is a key indicator of its purity.[5] For a pure compound, the melting range is typically narrow, within 0.5-1.0°C.[5]

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry octanedioic acid is packed into a capillary tube to a height of 1-2 mm.[6][7] The tube is then tapped gently to ensure the sample is compact at the sealed end.[6][7]

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or a Thiele tube filled with a high-boiling point oil like paraffin.[8] The capillary is positioned adjacent to a calibrated thermometer.
- **Heating and Observation:** The apparatus is heated slowly, at a rate of approximately 2°C per minute, especially when approaching the expected melting point. Constant stirring of the oil bath is necessary for uniform temperature distribution.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transitioned to a liquid is recorded as the end of the melting range. For a preliminary, rapid determination, a faster heating rate can be used to find an approximate melting point before conducting a more precise measurement.[6]

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For solids with high boiling points, the measurement is often conducted under reduced pressure to prevent decomposition.

Methodology (Thiele Tube Method):

- **Sample Preparation:** A small amount of octanedioic acid is placed in a small test tube (Durham tube).[9] A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the molten sample.[9]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a suitable heating oil, ensuring the sample is below the oil level.[9][10]
- **Heating and Observation:** The side arm of the Thiele tube is gently and continuously heated. [9] As the temperature rises, a stream of bubbles will emerge from the inverted capillary tube.[9] Heating is continued until a vigorous and continuous stream of bubbles is observed. [9]
- **Data Recording:** The heat source is then removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the stream of bubbles ceases and the liquid just

begins to be drawn back into the capillary tube.[9] The atmospheric pressure should be recorded along with the boiling point.

Determination of Solubility in Water

Solubility is a measure of the maximum amount of a substance that can dissolve in a given amount of solvent at a specific temperature.

Methodology:

- **Sample Preparation:** A known mass of octanedioic acid is added to a specific volume of deionized water in a flask or beaker at a controlled temperature.[11]
- **Equilibration:** The mixture is agitated (e.g., using a magnetic stirrer or shaker bath) for a prolonged period to ensure that equilibrium is reached and the solution is saturated.
- **Separation and Analysis:** Once equilibrium is established, the undissolved solid is separated from the solution by filtration or centrifugation.
- **Quantification:** The concentration of octanedioic acid in the saturated solution is then determined. This can be achieved through titration of the acidic solution with a standardized base, such as sodium hydroxide, using a suitable indicator.[12] Alternatively, gravimetric analysis can be performed by evaporating a known volume of the saturated solution to dryness and weighing the remaining solid.

Mandatory Visualization: Metabolic Pathway of Octanedioic Acid

Octanedioic acid is a metabolite in the omega-oxidation of fatty acids, an alternative pathway to the more common beta-oxidation.[3] This pathway becomes particularly important in cases of impaired beta-oxidation, such as in carnitine deficiency or certain genetic metabolic disorders. [3] Elevated levels of dicarboxylic acids, including **suberic acid**, can be observed in the urine of individuals with these conditions.[2][13]



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Caption: Omega-oxidation pathway of fatty acids leading to the formation of octanedioic acid.

Conclusion

This technical guide provides a consolidated resource on the physical characteristics of octanedioic acid for researchers, scientists, and drug development professionals. The tabulated quantitative data offers a quick reference, while the detailed experimental protocols provide a methodological framework for laboratory work. The inclusion of the omega-oxidation pathway highlights the biological relevance of octanedioic acid, offering a broader context for its importance in metabolic studies and as a potential biomarker. This comprehensive overview is intended to facilitate further research and application of this versatile dicarboxylic acid.

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